

Introduction: The Architectural Versatility of a Key Building Block

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Compound of Interest

Compound Name: 3-(Diethylamino)-1,2-propanediol

Cat. No.: B1585586

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In the landscape of advanced chemical synthesis, the strategic selection of intermediates is paramount to the successful construction of complex molecular frameworks. **3-(Diethylamino)-1,2-propanediol** is a prime example of a versatile chemical intermediate that provides chemists with a powerful tool for molecular design.^[1] Its structure, which uniquely combines a tertiary amine with a diol functionality, offers multiple reactive sites for precise chemical modifications.^{[1][2]} This inherent versatility makes it an indispensable precursor in a variety of multi-step syntheses, most notably in the development of Active Pharmaceutical Ingredients (APIs).^{[1][2]} This guide offers a technical exploration of the synthesis, properties, and critical applications of **3-(Diethylamino)-1,2-propanediol**, providing researchers, scientists, and drug development professionals with insights into its role in modern organic synthesis.

Core Physicochemical and Structural Properties

Understanding the fundamental properties of **3-(Diethylamino)-1,2-propanediol** is essential for its effective application in synthesis. The compound is a clear liquid at room temperature, miscible with water, and possesses a distinct combination of a nucleophilic tertiary amine and two hydroxyl groups capable of a wide range of chemical transformations.^[3]

Chemical Structure

Caption: Molecular Structure of **3-(Diethylamino)-1,2-propanediol**

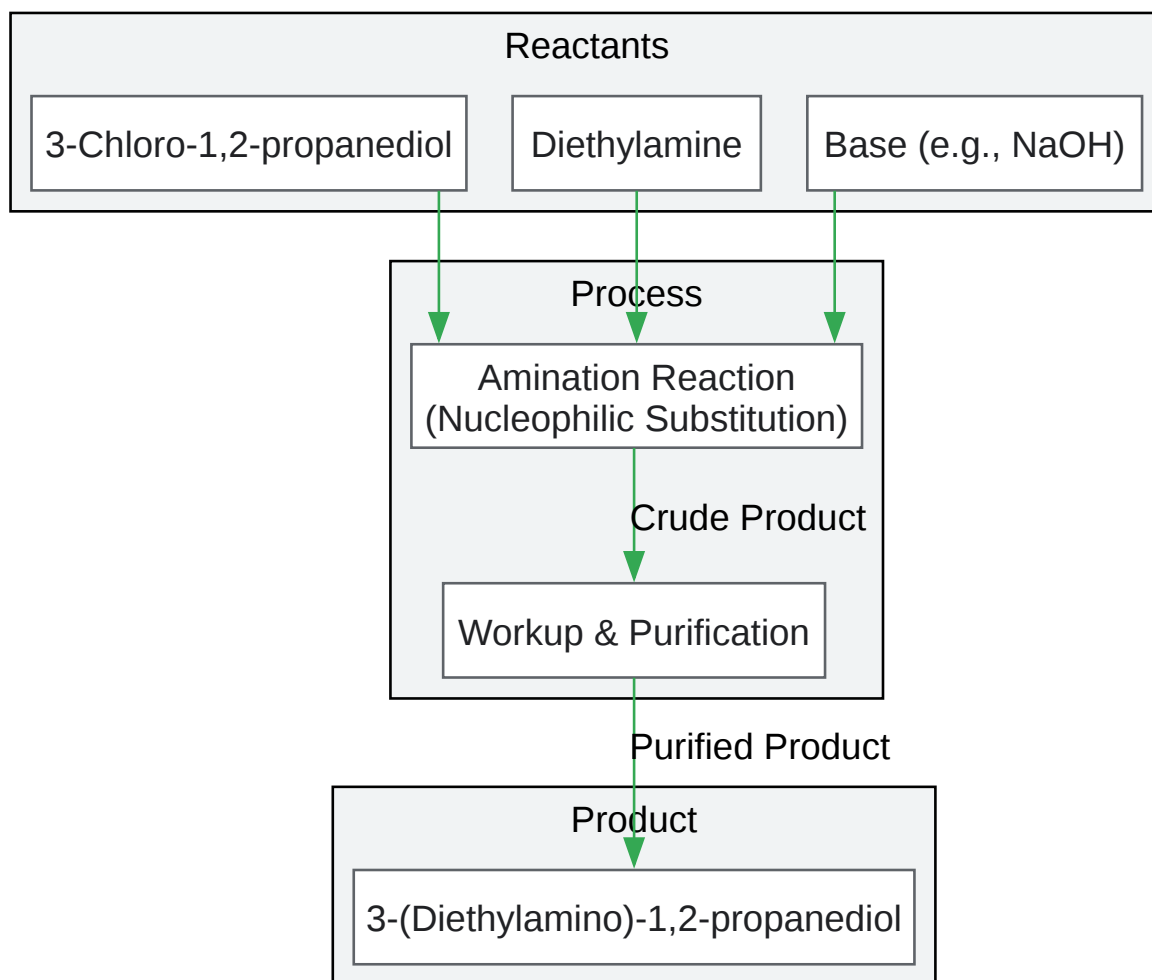
Key Physicochemical Data

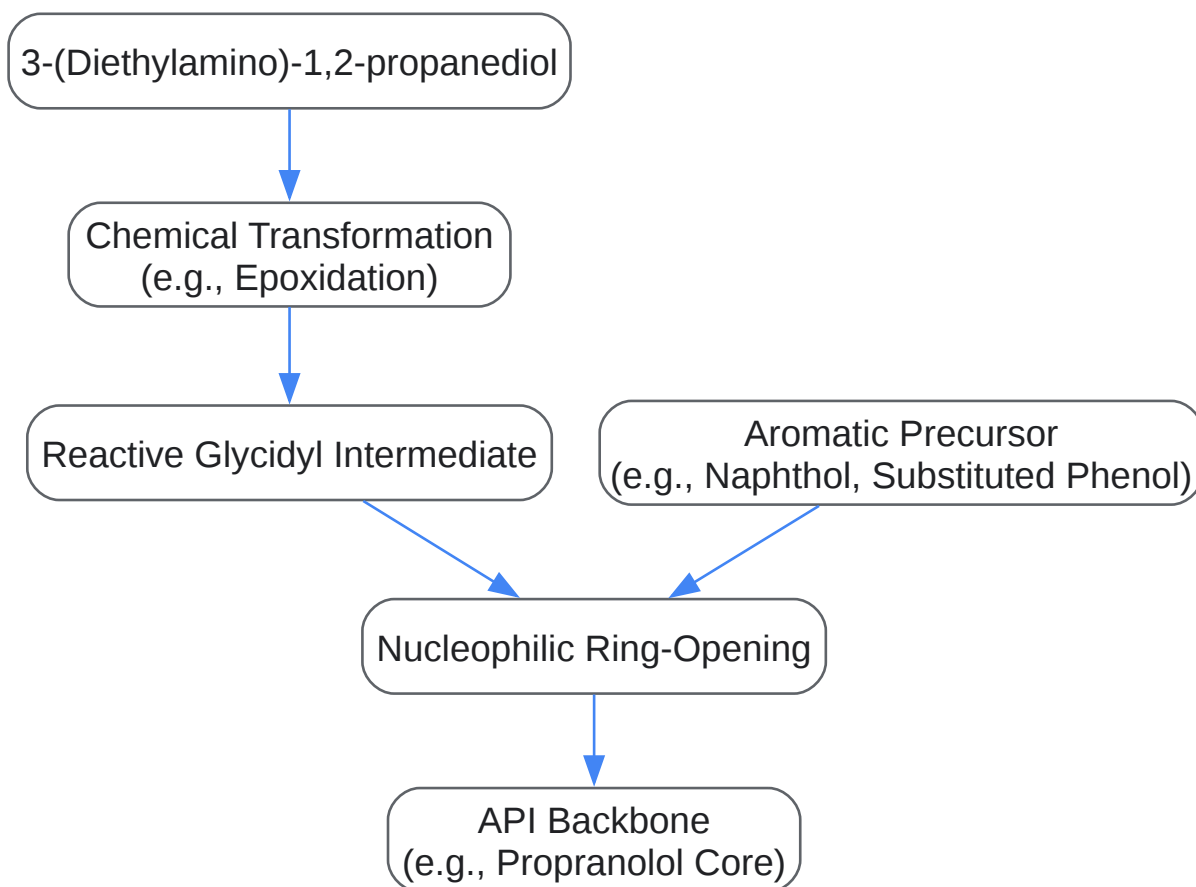
Property	Value	Source
CAS Number	621-56-7	[2][4]
Molecular Formula	C ₇ H ₁₇ NO ₂	[2][5]
Molecular Weight	147.22 g/mol	[2][5]
Appearance	Clear liquid	[3]
Boiling Point	233-235 °C	
Density	0.965 g/mL at 25 °C	
Flash Point	108 °C (226.4 °F) - closed cup	
Water Solubility	Miscible	[3]
Refractive Index	n ₂₀ /D 1.4602	

Synthesis Pathway: From Precursors to Intermediate

The synthesis of N,N-disubstituted-3-amino-1,2-propanediol compounds is typically achieved through the nucleophilic substitution reaction between the corresponding amine and an epoxide or a halohydrin. A common industrial approach involves the reaction of diethylamine with 3-chloro-1,2-propanediol in the presence of a base to neutralize the hydrogen chloride formed during the reaction. This method provides a direct and efficient route to the target intermediate.

General Synthesis Workflow





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